

Physical Form & Storage Specifications

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Compound Focus: PF-6274484

Cat. No.: S539291

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The table below summarizes the storage and handling information for **PF-6274484** from a commercial supplier [1] [2].

Property	Specification / Condition
Appearance	Solid; Light yellow to orange [1]
Molecular Weight	372.78 g/mol [1] [2]
Chemical Formula	C ₁₈ H ₁₄ ClFN ₄ O ₂ [1] [2]
Purity	≥98% (HPLC) [2]
Storage (Powder)	-20°C [1] [2]
Shelf Life (Powder)	3 years at -20°C; 2 years at 4°C [1]
Solubility	Soluble in DMSO (25 mg/mL, ~67.06 mM) [1]

Stock Solution Preparation & In-Vitro Handling

For experimental use, **PF-6274484** is typically prepared as a stock solution in DMSO. The following protocols are adapted from supplier recommendations and related research methodologies [1] [3].

Stock Solution Preparation

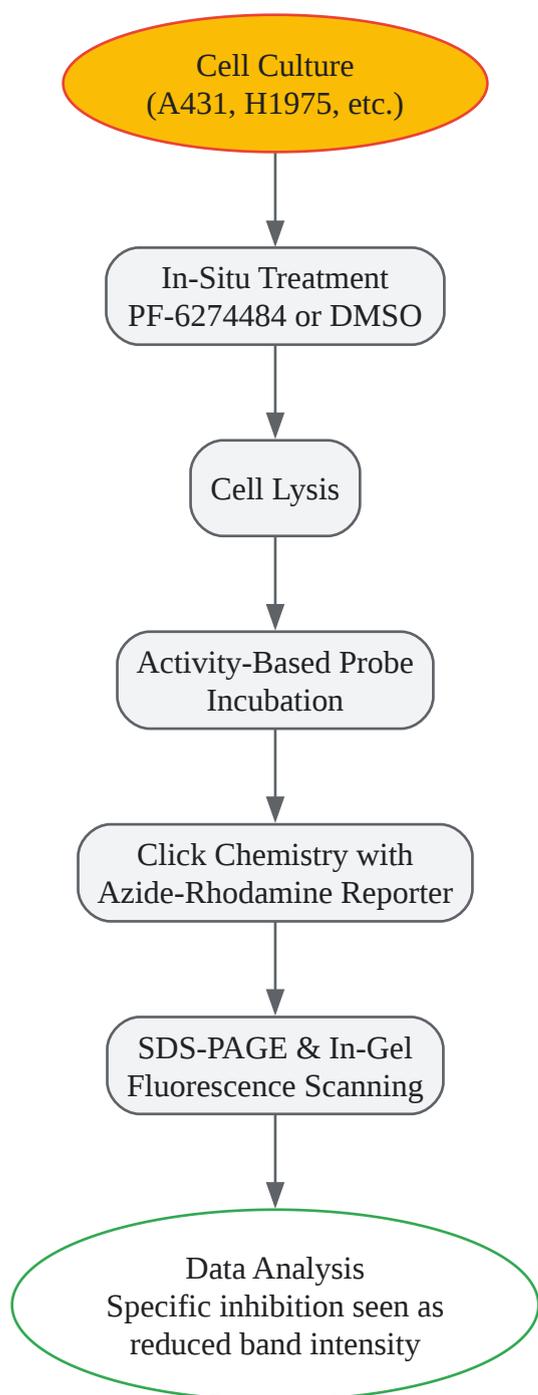
- **Weighing:** Bring the vial to room temperature before opening to minimize moisture absorption. Weigh the appropriate mass of **PF-6274484** powder.
- **Reconstitution:** Dissolve the powder in anhydrous DMSO to the desired concentration (e.g., 10 mM or 25 mg/mL). This may require brief ultrasonic warming to 60°C to ensure complete dissolution [1].
- **Aliquoting:** Immediately after dissolution, aliquot the stock solution into sterile, labeled microtubes to avoid repeated freeze-thaw cycles.
- **Storage (Solution):** Store aliquots at **-80°C for up to 6 months or at -20°C for up to 1 month** [1].

Experimental Protocol: Competitive ABPP for Target Engagement

This methodology, used in a key study, demonstrates how **PF-6274484** is applied in cellular experiments to assess target inhibition [3].

- **Cell Culture:** Use relevant cancer cell lines (e.g., A431 for high EGFR expression). Culture cells under standard conditions.
- **In-Situ Inhibitor Treatment:**
 - Pre-treat cells with **PF-6274484** (e.g., 10 μ M) or a vehicle control (DMSO) for 30 minutes [3].
 - Prepare inhibitor solutions in culture media, ensuring the final DMSO concentration is kept low (typically $\leq 0.1\%$) to maintain cell viability.
- **Cell Lysis:** After treatment, wash cells with PBS and lyse using an appropriate lysis buffer.
- **Probe Labeling & Analysis:**
 - The original study used a clickable alkyne variant of **PF-6274484** (probe) for detection.
 - Lysates from probe-treated cells are reacted with an azide-rhodamine reporter tag via click chemistry.
 - Labeled proteins are separated by SDS-PAGE and visualized via in-gel fluorescence scanning. Specific target engagement is indicated by reduced fluorescence in **PF-6274484** pre-treated samples compared to the DMSO control [3].

The workflow for this competitive ABPP assay can be visualized as follows:



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Critical Handling Notes

- **Controlled Substance:** Please note that one supplier indicates this product is a controlled substance and may not be available for sale in all territories [1].

- **DMSO Impact:** Hygroscopic DMSO can significantly impact solubility. Always use newly opened, anhydrous DMSO for preparing stock solutions [1].
- **For Research Use Only:** This compound is intended for research purposes only and is not for diagnostic or therapeutic use [1] [2].

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References

1. PF-6274484 | EGFR Inhibitor [medchemexpress.com]
2. PF 6274484 | CAS 1035638-91-5 | PF6274484 [tocris.com]
3. A roadmap to evaluate the proteome-wide selectivity of ... [pmc.ncbi.nlm.nih.gov]

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